

Safety and handling precautions for 2,5-Diiodopyrazine

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Compound of Interest

Compound Name: 2,5-Diiodopyrazine

Cat. No.: B123192

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An In-depth Technical Guide to the Safe Handling of **2,5-Diiodopyrazine**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **2,5-Diiodopyrazine**, a dihalo-substituted pyrazine derivative used in chemical synthesis.^[1] The information is compiled from safety data sheets and chemical databases to ensure that researchers, scientists, and drug development professionals can work with this compound in a safe and informed manner.

Chemical Identification and Properties

2,5-Diiodopyrazine is a solid organic compound. Its key physical and chemical properties are summarized below.

Property	Value	Reference
Chemical Name	2,5-Diiodopyrazine	[1]
Synonyms	Pyrazine, 2,5-diiodo-	[1]
CAS Number	1093418-77-9	[1]
Molecular Formula	C ₄ H ₂ I ₂ N ₂	[1]
Molecular Weight	331.88 g/mol	[1]
Appearance	Solid (Form not specified)	N/A
Melting Point	141 °C	[1]
Boiling Point	318.3 ± 37.0 °C (Predicted)	[1]
Density	2.765 ± 0.06 g/cm ³ (Predicted)	[1]
Chemical Stability	Stable under standard ambient conditions (room temperature).	

Hazard Identification and GHS Classification

2,5-Diiodopyrazine is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary hazards are related to irritation.[2]

GHS Classification	Category	Hazard Statement	Pictogram	Signal Word
Skin Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning
Eye Irritation	Category 2A	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning
Specific target organ toxicity — single exposure	Category 3 (Respiratory system)	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning
Acute Toxicity, Oral (Potential)	Category 4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning

Note: The GHS classification is based on available safety data sheets.^{[1][2]} The GHS07 pictogram represents hazards such as skin and eye irritation, skin sensitization, acute toxicity (harmful), narcotic effects, and respiratory tract irritation.^[3]

Safe Handling and Experimental Protocols

Adherence to strict safety protocols is mandatory when handling **2,5-Diiodopyrazine** to minimize exposure and risk.

General Handling Protocol

This protocol outlines the standard procedure for handling **2,5-Diiodopyrazine** in a laboratory setting.

- **Risk Assessment:** Before starting any work, perform a risk assessment specific to the planned experiment, considering the quantities used and the nature of the procedure.
- **Engineering Controls:** Always handle the compound in a well-ventilated area, preferably within a certified chemical fume hood.^[2]

- **Personal Protective Equipment (PPE):** Wear appropriate PPE as detailed in Section 4. This includes, at a minimum, a lab coat, safety goggles, and chemical-resistant gloves.[4]
- **Dispensing:** When weighing or transferring the solid, avoid generating dust.[2][4] Use techniques such as weighing on a tared, contained surface within the fume hood.
- **Operational Hygiene:** Do not eat, drink, or smoke in the area where the chemical is handled. [5] Wash hands and any exposed skin thoroughly after handling.[2] Immediately change any contaminated clothing.
- **Storage:** Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[2][4] The recommended storage temperature is -20 °C, and the material is noted to be moisture-sensitive.[2] Store locked up.[2]

Spill Cleanup Protocol

In the event of a spill, follow these procedures immediately.

- **Evacuate:** Evacuate non-essential personnel from the immediate spill area.
- **Ventilate:** Ensure the area is well-ventilated, but avoid actions that could cause the dust to become airborne.
- **Containment:** Prevent the spill from spreading or entering drains or water systems.[4][6]
- **Personal Protection:** Don appropriate PPE, including respiratory protection if significant dust is present.[4]
- **Cleanup:** Carefully sweep or scoop up the solid material and place it into a suitable, labeled container for disposal.[4] Avoid actions that generate dust.
- **Decontamination:** Clean the affected area thoroughly.
- **Disposal:** Dispose of the waste material through an approved waste disposal plant.[2]

Diagram 1: Spill Response Workflow

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent skin, eye, and respiratory exposure.

- Eye/Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
- Skin Protection:
 - Gloves: Wear impervious, chemical-resistant gloves. It is important to inspect gloves before use and follow the manufacturer's instructions regarding permeability and breakthrough time.[4]
 - Body Protection: Wear a long-sleeved lab coat or other protective clothing to prevent skin contact.[4]
- Respiratory Protection: If dust is generated or ventilation is inadequate, use a NIOSH/MSHA-approved respirator. In danger areas, a self-contained breathing apparatus may be required. [2]

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